

A Comparative Guide to C.I. Disperse Orange Dyes: Benchmarking Disperse Orange 25

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078578

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-reference of the physicochemical and performance properties of C.I. **Disperse Orange 25** against other notable C.I. (Colour Index) disperse dyes in the orange spectrum. The information is intended for researchers, scientists, and professionals in drug development who may utilize these dyes as molecular probes, staining agents, or in other advanced applications where well-characterized organic molecules are required. This document summarizes key quantitative data, details relevant experimental protocols, and provides visualizations to clarify experimental workflows.

Physicochemical Properties: A Comparative Overview

Disperse Orange 25 is a monoazo dye known for its application in dyeing polyester and other synthetic fibers.^{[1][2]} Its properties are often benchmarked against other disperse dyes to determine the most suitable compound for a specific application. Below is a comparative table summarizing the key physicochemical properties of **Disperse Orange 25** and a selection of other C.I. Disperse Orange dyes.

C.I. Name	C.I. No.	Molecular Formula	Molecular Weight (g/mol)	λ_{max} (nm)	Melting Point (°C)
Disperse Orange 25	11227	C ₁₇ H ₁₇ N ₅ O ₂	323.35	457	170 (dec.)
Disperse Orange 1	11080	C ₁₈ H ₁₄ N ₄ O ₂	318.33	483	160
Disperse Orange 3	11005	C ₁₂ H ₁₀ N ₄ O ₂	242.23	443	~200 (dec.)
Disperse Orange 13	26080	C ₂₂ H ₁₆ N ₄ O	352.39	Not Available	149-153
Disperse Orange 30	11119	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄	450.27	Not Available	Not Available

Performance Characteristics: Fastness Properties

The performance of disperse dyes is critically evaluated based on their fastness to various environmental and processing factors. These properties are crucial for applications requiring stable and durable coloration. The fastness properties are typically graded on a scale of 1 to 5 for washing, perspiration, and rubbing, and on a scale of 1 to 8 for light fastness, with higher numbers indicating better performance.

C.I. Name	Light Fastness	Wash Fastness	Sublimation Fastness
Disperse Orange 25	Good	Good	Moderate to Good
Disperse Orange 1	Fair to Good	Moderate	Moderate
Disperse Orange 3	Good	Good	Moderate
Disperse Orange 13	Good	Good	Good
Disperse Orange 30	Very Good	Excellent	Excellent

Note: Fastness properties can vary depending on the substrate, dyeing process, and concentration of the dye.

Experimental Protocols

Detailed methodologies are essential for the reproducible and comparative evaluation of dye performance. The following are summaries of standard ISO and AATCC test methods for key performance indicators.

Determination of Light Fastness

This test assesses the resistance of the dye to fading upon exposure to a standardized light source.

- Apparatus: Xenon arc lamp apparatus, Grey Scale for assessing color change (ISO 105-A02), Blue Wool standards.
- Procedure:
 - A specimen of the dyed substrate is exposed to light from a xenon arc lamp under specified conditions of temperature and humidity.
 - Simultaneously, a set of Blue Wool standards is exposed.
 - The exposure is continued until a specified change in the color of the sample or a reference standard is observed.
 - The change in color of the specimen is assessed by comparing it with the Grey Scale. The light fastness rating is determined by comparing the fading of the specimen to that of the Blue Wool standards.^[3]

Determination of Wash Fastness

This test evaluates the resistance of the dye to domestic and commercial laundering.

- Apparatus: Launder-Ometer or similar apparatus, Grey Scale for assessing color change and staining (ISO 105-A02 and ISO 105-A03), multifiber test fabric.

- Procedure:
 - A specimen of the dyed fabric is stitched together with a multifiber test fabric.
 - The composite specimen is subjected to washing in a standardized detergent solution under specified conditions of temperature, time, and agitation.
 - After washing, the specimen is rinsed and dried.
 - The change in color of the dyed specimen and the degree of staining on the multifiber test fabric are assessed using the respective Grey Scales.[\[4\]](#)

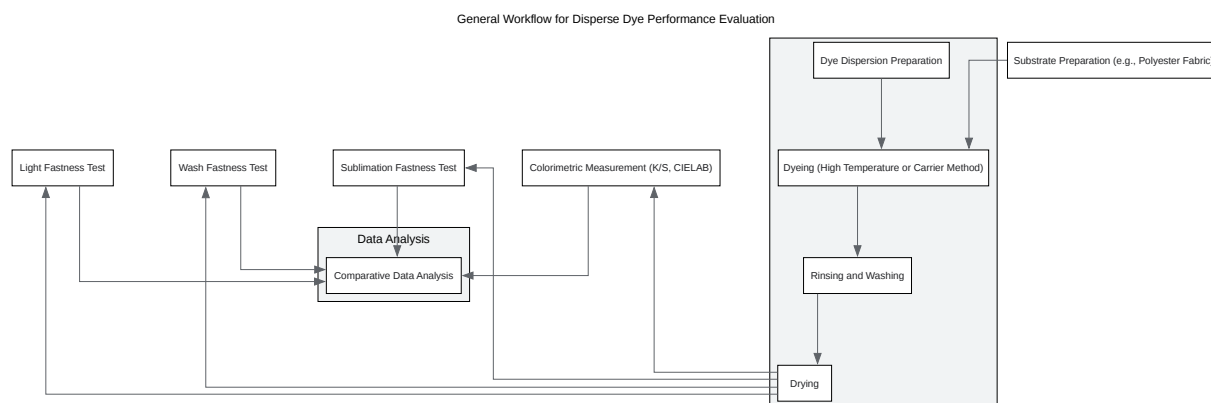
Determination of Sublimation Fastness

This test measures the resistance of the dye to sublimation when subjected to dry heat.

- Apparatus: Heat press or sublimation fastness tester, Grey Scale for assessing color change and staining.
- Procedure:
 - A dyed specimen is placed in contact with an undyed fabric of the same material and a multifiber test fabric.
 - The composite specimen is heated in the apparatus at a specified temperature and pressure for a defined period.
 - After heating, the specimen is allowed to cool.
 - The change in color of the original specimen and the staining on the adjacent undyed and multifiber fabrics are evaluated using the Grey Scales.[\[5\]](#)

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the evaluation of disperse dye performance, from initial dyeing to fastness testing.



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Caption: A generalized workflow for evaluating the performance of disperse dyes.

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References

- 1. worlddyevariety.com [worlddyevariety.com]

- 2. 分散橙 25 Dye content 95 % | Sigma-Aldrich [sigmaaldrich.cn]
- 3. The Lightfastness of Dyes: A Review | Semantic Scholar [semanticscholar.org]
- 4. Choosing The Right High Washing Fastness Disperse Dyes for Polyester And Blended Fabrics - HAOHUA [haohuachemical.com]
- 5. Making sure you're not a bot! [tib.eu]
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